

Diisobutyl Ether: A Comprehensive Technical Guide to Key Hazards

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Compound of Interest

Compound Name: Diisobutyl ether

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Abstract

Diisobutyl ether (DIBE), a colorless liquid with a characteristic ethereal odor, serves various roles in industrial and laboratory settings, including as a solvent and an extraction agent. While useful, it presents a range of significant hazards that necessitate a thorough understanding for safe handling and use. This technical guide provides an in-depth overview of the key hazards associated with **Diisobutyl ether**, focusing on its physicochemical properties, severe flammability, potential for explosive peroxide formation, and toxicological profile. It is intended to equip researchers, scientists, and drug development professionals with the critical safety information required to mitigate risks in a laboratory or manufacturing environment. All quantitative data is presented in clear tabular formats, and key processes are visualized using diagrams to ensure clarity and accessibility.

Physicochemical Properties

Understanding the fundamental physical and chemical properties of **Diisobutyl ether** is foundational to assessing its hazards. These properties influence its behavior in various experimental and storage conditions.

Property	Value	Reference(s)
Chemical Formula	C ₈ H ₁₈ O	[1][2][3]
Molar Mass	130.23 g/mol	[1][2][3][4]
Appearance	Colorless, clear liquid	[1]
Density	0.75 - 0.761 g/cm ³	[1][4][5]
Boiling Point	122 - 123 °C	[1][4][5][6]
Melting Point	-100 °C	[1]
Vapor Pressure	16.2 mmHg at 25°C	[1]
Vapor Density	4.5 (Air = 1.0)	[7]
Water Solubility	137.9 mg/L at 25°C (sparingly soluble)	[1][4]
log P (Octanol/Water Partition Coefficient)	2.64	[5]

Flammability and Explosion Hazards

Diisobutyl ether is a highly flammable liquid and represents a significant fire and explosion risk, particularly in a laboratory setting. Its high volatility and low flash point mean that flammable vapor-air mixtures can form readily at ambient temperatures.

Flammability Parameter	Value	Reference(s)
Flash Point	8 °C (Closed Cup)	[1]
Autoignition Temperature	194 °C	[8]
Flammable (Explosive) Limits in Air	Lower (LEL): 1.5% Upper (UEL): 7.6%	[8][9]
Hazard Class	Flammable Liquid (Category 3)	[7][10][11]

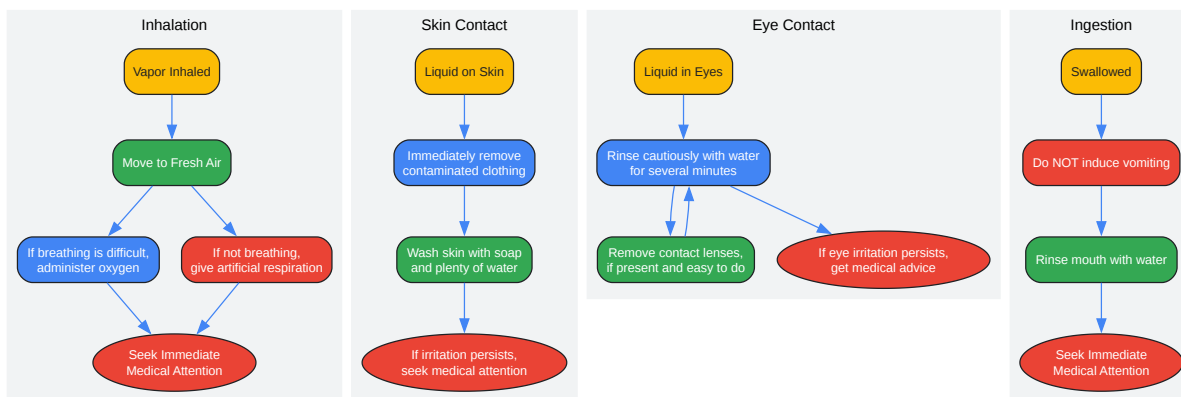
Key Considerations:

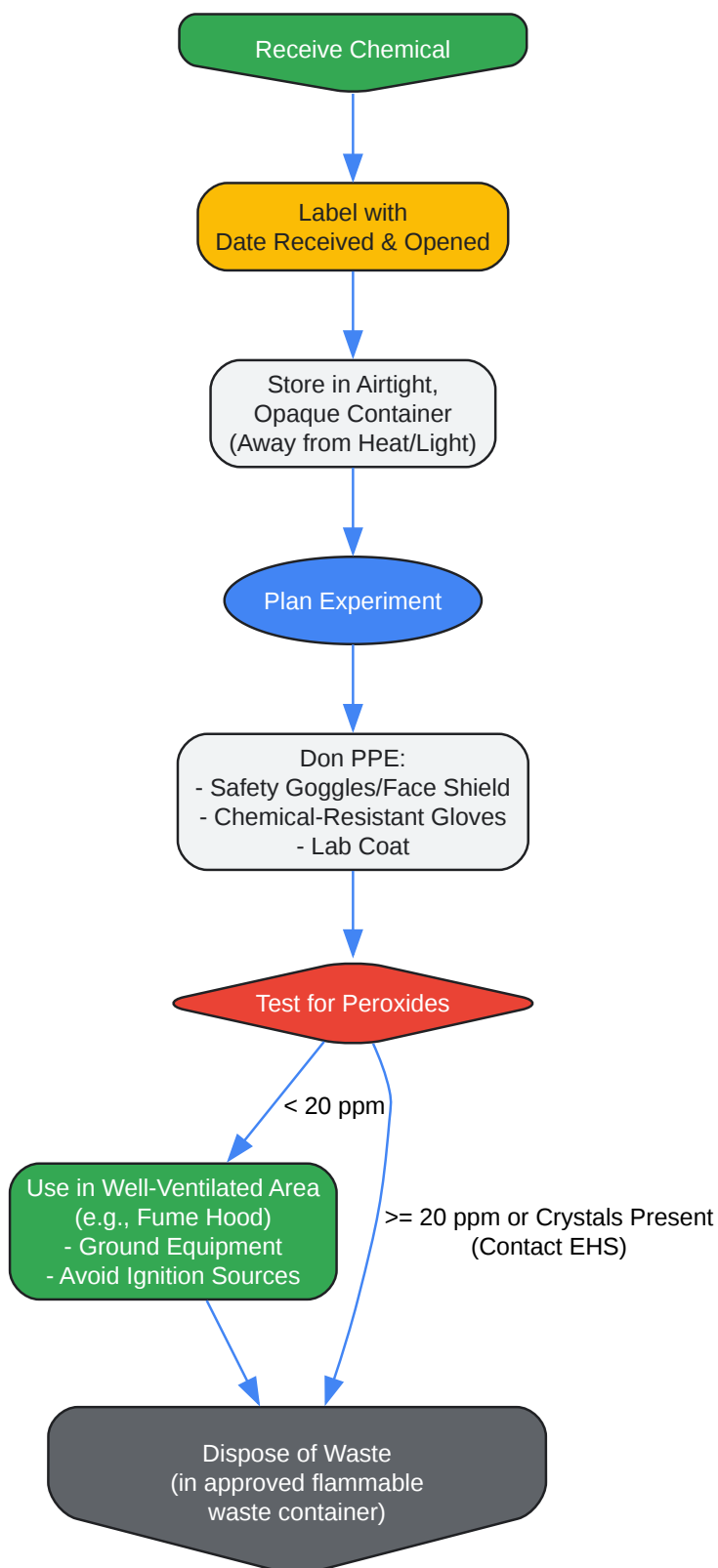
- Vapor Hazard: The vapor is heavier than air and can travel considerable distances to an ignition source, leading to flashback.[9]
- Ignition Sources: All potential ignition sources—including open flames, hot surfaces, sparks from electrical equipment, and static discharge—must be rigorously excluded from areas where DIBE is handled or stored.[11]
- Explosive Mixtures: Vapors can form explosive mixtures with air.[7][12] This is a critical concern in enclosed or poorly ventilated spaces.
- Fire Extinguishing: For small fires, dry chemical powder or carbon dioxide is recommended. For larger fires, alcohol-resistant foam, water spray, or fog should be used. Water jets may be ineffective for extinguishing but can be used to cool containers to prevent pressure buildup and explosion.[9]

The Critical Hazard of Peroxide Formation

A paramount and often insidious hazard associated with ethers, including **Diisobutyl ether**, is the formation of unstable and potentially explosive peroxides upon exposure to air and light. [13][14][15] This process, known as autoxidation, can occur during storage and is accelerated by the presence of light and heat.[16]

The hydroperoxides formed are less volatile than the ether itself. If the ether is distilled or evaporated, these peroxides can become dangerously concentrated in the residue, creating a severe risk of violent explosion upon being subjected to heat, shock, or friction.[14][17][18]





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